

# (R)-Butyryl Carnitine-d5 Chloride: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: (R)-Butyryl Carnitine-d5 Chloride

Cat. No.: B13837425

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This guide provides an in-depth technical overview of **(R)-Butyryl Carnitine-d5 Chloride**, a critical tool for researchers in metabolic studies, drug development, and clinical diagnostics. Its primary utility lies in its application as a stable isotope-labeled internal standard for the accurate quantification of butyryl carnitine and other acylcarnitines in various biological matrices.

## Core Identifiers and Chemical Properties

**(R)-Butyryl Carnitine-d5 Chloride** is the deuterated form of (R)-Butyryl Carnitine Chloride, a naturally occurring acylcarnitine. The incorporation of five deuterium atoms on the butyryl moiety results in a mass shift that allows for its differentiation from the endogenous analyte in mass spectrometry-based assays, without significantly altering its chemical behavior.

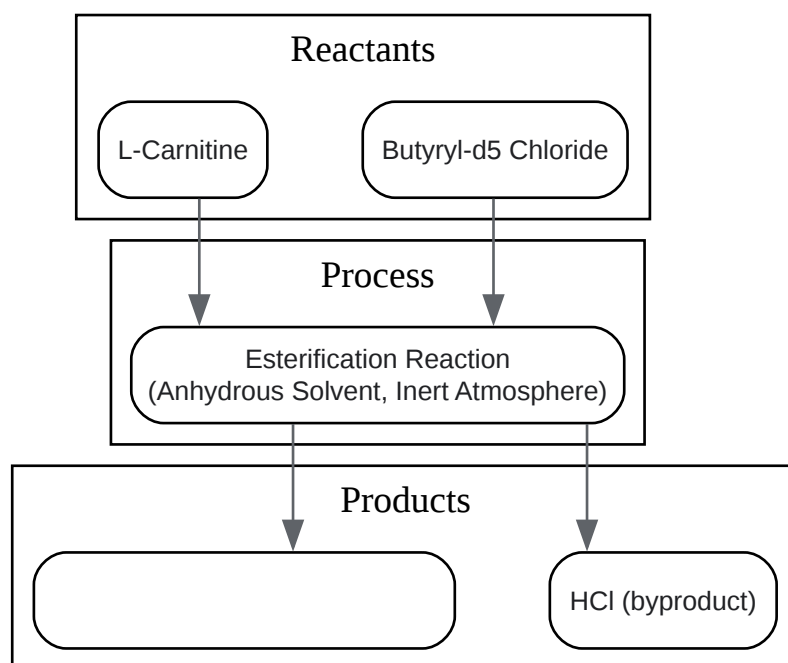
While a specific CAS number for **(R)-Butyryl Carnitine-d5 Chloride** is not consistently available across commercial suppliers, it is crucial to reference the CAS number of the unlabeled parent compound for regulatory and safety documentation.

Identifier	Value	Source
Chemical Name	(2R)-3-Carboxy-N,N,N-trimethyl-2-(1-oxobutoxy-d5)-1-propanaminium Chloride	[1]
Molecular Formula	C11H17D5ClNO4	[2]
Molecular Weight	272.78 g/mol	[2]
CAS Number (Unlabeled)	162067-50-7	[3][4]
Alternate CAS (Unlabeled)	25576-40-3	
Appearance	Typically a white to off-white solid	[5]
Storage Conditions	Store at 2-8°C, desiccated and protected from light.	[4]

## The Scientific Rationale: Synthesis and Isotopic Labeling

The synthesis of **(R)-Butyryl Carnitine-d5 Chloride** involves the esterification of L-carnitine with a deuterated butyryl moiety. A representative synthetic approach is outlined below. The key to this synthesis is the use of a deuterated precursor for the butyryl group, ensuring high isotopic enrichment.

A plausible synthetic route involves the reaction of L-carnitine with deuterated butyryl chloride. [6] The reaction is typically carried out in an appropriate solvent system under controlled temperature and pH to ensure the specific esterification at the hydroxyl group of the carnitine backbone.



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A representative workflow for the synthesis of **(R)-Butyryl Carnitine-d5 Chloride**.

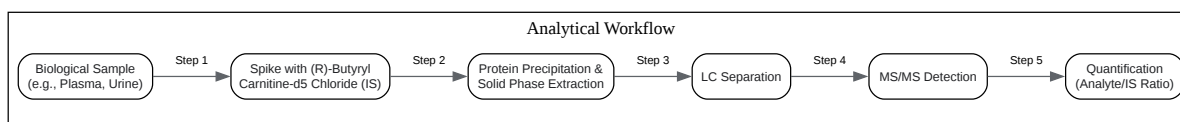
Purification of the final product is critical and is typically achieved through recrystallization or chromatographic techniques to remove any unreacted starting materials and byproducts. The final product's identity and isotopic enrichment are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and high-resolution mass spectrometry. [7]

## Application in Quantitative Bioanalysis: A Methodological Deep Dive

The primary application of **(R)-Butyryl Carnitine-d5 Chloride** is as an internal standard in quantitative bioanalytical methods, most notably Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). [3][8] Its utility stems from its near-identical chemical and physical properties to the endogenous analyte, (R)-Butyryl Carnitine, ensuring similar extraction efficiency and ionization response in the mass spectrometer.

## Rationale for Use as an Internal Standard

In LC-MS/MS analysis, variations in sample preparation, injection volume, and instrument response can introduce significant errors. An internal standard is a compound added to samples at a known concentration to correct for these variations. A stable isotope-labeled internal standard is considered the "gold standard" because it co-elutes with the analyte and experiences similar matrix effects, leading to highly accurate and precise quantification.[9]



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Typical workflow for acylcarnitine analysis using a stable isotope-labeled internal standard.

## Experimental Protocol: Quantification of Butyrylcarnitine in Human Plasma

This protocol provides a representative method for the analysis of butyrylcarnitine in human plasma using **(R)-Butyryl Carnitine-d5 Chloride** as an internal standard.

### 1. Preparation of Standards and Quality Controls (QCs):

- Prepare a stock solution of **(R)-Butyryl Carnitine-d5 Chloride** in a suitable solvent (e.g., methanol) at a concentration of 1 mg/mL.
- Prepare a working internal standard solution by diluting the stock solution to a final concentration of 1 µg/mL.
- Prepare calibration standards and QCs by spiking known concentrations of unlabeled butyryl carnitine into a surrogate matrix (e.g., charcoal-stripped plasma).

### 2. Sample Preparation:

- To 50  $\mu\text{L}$  of plasma sample, calibrator, or QC, add 10  $\mu\text{L}$  of the working internal standard solution.
- Add 200  $\mu\text{L}$  of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute and centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100  $\mu\text{L}$  of the mobile phase.

### 3. LC-MS/MS Analysis:

- LC System: A standard HPLC or UPLC system.
- Column: A C18 reversed-phase column is commonly used.[\[10\]](#)
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- MS/MS System: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode.
- MRM Transitions: Monitor the specific precursor-to-product ion transitions for both butyryl carnitine and **(R)-Butyryl Carnitine-d5 Chloride**.

### 4. Data Analysis:

- Integrate the peak areas for both the analyte and the internal standard.
- Calculate the peak area ratio (analyte/internal standard).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of butyryl carnitine in the unknown samples from the calibration curve.

## Physicochemical Considerations and Handling

Deuterium substitution can sometimes lead to slight changes in physicochemical properties compared to the non-labeled compound, a phenomenon known as the kinetic isotope effect. [11] While these effects are generally minor for properties like solubility and melting point, it is crucial to handle the deuterated standard with care.

**(R)-Butyryl Carnitine-d5 Chloride** is hygroscopic and should be stored in a desiccator at the recommended temperature to prevent degradation. When preparing solutions, it is advisable to use anhydrous solvents and to work in a low-humidity environment. For accurate quantification, the purity and isotopic enrichment of the standard should be verified periodically.

## Conclusion

**(R)-Butyryl Carnitine-d5 Chloride** is an indispensable tool for researchers requiring accurate and precise quantification of butyryl carnitine. Its use as a stable isotope-labeled internal standard in LC-MS/MS methodologies minimizes analytical variability and enhances data reliability. A thorough understanding of its chemical properties, synthesis, and proper handling is paramount to achieving robust and reproducible results in metabolomic and clinical research.

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